

Spectroscopic Data of 2,6-Dimethylbenzyl Chloride: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: 2,6-Dimethylbenzyl Chloride

Cat. No.: B1296017

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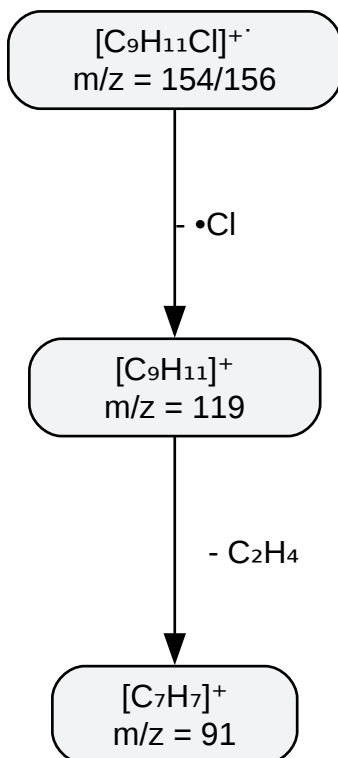
Introduction

2,6-Dimethylbenzyl chloride, a substituted aromatic halide, is a key intermediate in the synthesis of a variety of organic compounds, including pharmaceuticals and agrochemicals.^[1] Its reactivity is significantly influenced by the steric hindrance provided by the two ortho-methyl groups, making it a subject of interest in mechanistic studies of nucleophilic substitution reactions.^[1] Accurate and comprehensive spectroscopic analysis is paramount for confirming the identity, purity, and structure of **2,6-dimethylbenzyl chloride** in research and industrial applications. This guide provides an in-depth analysis of the nuclear magnetic resonance (NMR), infrared (IR), and mass spectrometry (MS) data for this compound, offering valuable insights for researchers, scientists, and professionals in drug development.

Molecular Structure

The molecular structure of **2,6-dimethylbenzyl chloride** is foundational to understanding its spectroscopic properties. The spatial arrangement of the atoms and functional groups gives rise to the unique spectral fingerprint discussed in the following sections.

Major Fragmentation Pathways of 2,6-Dimethylbenzyl Chloride



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References

- 1. 2,6-Dimethylbenzyl Chloride | 5402-60-8 | Benchchem [benchchem.com]
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